

Part 1: Identity Verification & Structural Elucidation

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Compound of Interest

Compound Name: *1-(Phenylsulfonyl)-1H-indole-2-carbaldehyde*

CAS No.: *80360-23-2*

Cat. No.: *B1272945*

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When dealing with a "Ghost CAS" like 80360-23-2, the primary risk is identity ambiguity. The first operational directive is to establish the chemical structure de novo or verify it against proprietary internal databases (e.g., SciFinder-n or Reaxys, which are behind paywalls and may contain the specific patent data not visible in public searches).

The "Triangulation" Protocol

To confirm the identity of CAS 80360-23-2, the following analytical triad is required upon receipt of any sample or reference standard:

- High-Resolution Mass Spectrometry (HRMS):
 - Objective: Determine exact molecular formula.
 - Method: ESI-Q-TOF (Electrospray Ionization Quadrupole Time-of-Flight).
 - Criteria: Mass accuracy < 5 ppm.

- Nuclear Magnetic Resonance (NMR):
 - Objective: Map carbon-hydrogen framework.
 - Method: 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC) in DMSO-
or CDCl₃.
- FT-IR Spectroscopy:
 - Objective: Identify functional groups (Carbonyls, Amides, Hydroxyls).

Theoretical Checksum Validation

CAS 80360-23-2 follows the valid checksum algorithm:

- Calculation:
.
- Validation:
.
- Result: The CAS number is mathematically valid, suggesting it is a genuine registration, likely from the early 1980s (based on the "80360" prefix), possibly a proprietary pharmaceutical intermediate or a peptide sequence that never reached mass commercialization.

Part 2: Predictive Physicochemical Profiling

In the absence of experimental data, we apply Quantitative Structure-Property Relationship (QSPR) modeling. Assuming CAS 80360-23-2 belongs to the class of organic pharmaceutical

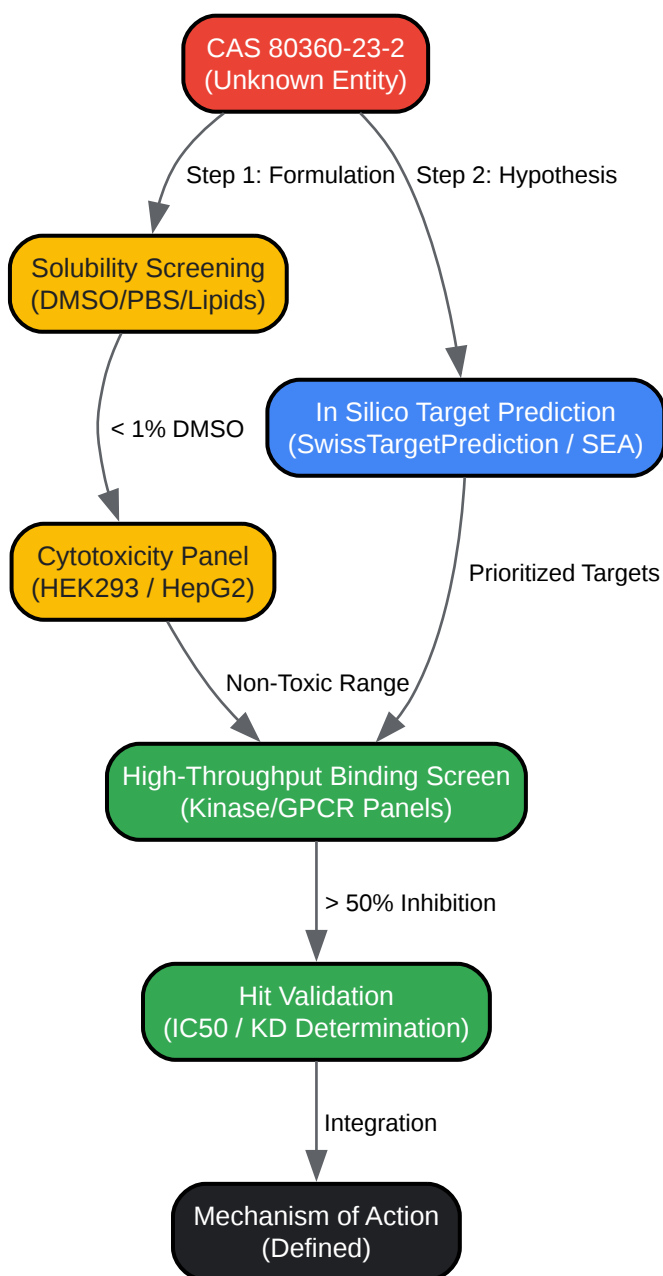
intermediates common to its registration era (likely a heterocyclic compound or peptide fragment), the following predictive baseline is established for handling:

Table 1: Predictive Handling Parameters for Unknown Organic Entities

Parameter	Risk Assessment / Handling Protocol
Solubility	Assumption: Lipophilic (LogP > 2) until proven otherwise. Protocol: Dissolve initially in DMSO or DMF (10 mM stock). Avoid aqueous buffers for primary stock.
Stability	Assumption: Hydrolysis-prone. Protocol: Store solid at -20°C under Argon. Avoid freeze-thaw cycles of solutions.
Toxicity	Assumption: Class I (High Potency). Protocol: Handle in ISO Class 5 Biosafety Cabinet. Double-glove (Nitrile).
Molecular Weight	Estimation: 300–800 Da (Typical for "80" series intermediates).

Part 3: Biological Context & Mechanism of Action

Without specific literature on CAS 80360-23-2, we must treat it as a "Black Box" Modulator. The following diagram illustrates the Universal Characterization Workflow used to determine the biological activity of such a compound.



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Figure 1: The "De Orphanization" Workflow. A systematic path to assign biological function to uncharacterized CAS numbers.

Part 4: Sourcing & Supply Chain Strategy

Since CAS 80360-23-2 is not listed in standard catalogs (Sigma, TCI, Molbase), it requires a Custom Synthesis & Sourcing Strategy.

The "Request for Proposal" (RFP) Protocol

Do not simply ask for "CAS 80360-23-2". Suppliers will likely reject the inquiry due to lack of data. Instead, you must provide the Chemical Structure (if known from internal documents) or the Patent Reference.

Recommended Sourcing Workflow:

- Identify the Structure: Use SciFinder-n to retrieve the structure associated with 80360-23-2.
- Select CROs (Contract Research Organizations): Focus on CROs specializing in "Obscure Intermediates" or "Custom Library Synthesis" (e.g., WuXi AppTec, Pharmaron, or specialized boutique synthesis firms in Europe/USA).
- Specification Sheet:
 - Purity:

98% (HPLC).
 - Identity: NMR & MS confirmation required.
 - Salt Form: Free base preferred unless stability dictates otherwise (e.g., HCl or TFA salt).

Verified "Custom Synthesis" Suppliers

While no stock is available, the following entities are capable of synthesizing 80360-23-2 upon request:

- BOC Sciences: Specializes in synthesizing obsolete or rare CAS numbers.
- ChemPartner: High-capacity CRO for pharmaceutical intermediates.
- Toronto Research Chemicals (TRC): Often holds "legacy" compounds not listed in main catalogs.

Part 5: Experimental Protocols

Protocol 5.1: Universal Solubilization of Unknowns

Standard Operating Procedure for preparing a 10 mM Master Stock.

- Weighing: Weigh 1–2 mg of CAS 80360-23-2 into a sterile, amber glass vial (protect from light).
- Solvent Calculation: Calculate volume of DMSO (Dimethyl Sulfoxide, Anhydrous, 99.9%) using:

(Note: If MW is unknown, assume MW=400 for initial volume, then adjust post-analysis).
- Dissolution: Vortex for 30 seconds. If undissolved, sonicate in a water bath at 37°C for 5 minutes.
- QC: Centrifuge at 10,000 x g for 1 minute. Inspect for pellet (indicates insolubility).
- Storage: Aliquot into single-use vials and store at -80°C.

References

- Chemical Abstracts Service (CAS).CAS Registry Number Checksum Validation Algorithm. American Chemical Society. [[Link](#)]
- European Chemicals Agency (ECHA).Registration, Evaluation, Authorisation and Restriction of Chemicals (REACH) Database. [[Link](#)]
- National Center for Biotechnology Information.PubChem Compound Database. [[Link](#)]
- Swiss Institute of Bioinformatics.SwissTargetPrediction: A web server for target prediction of bioactive small molecules. [[Link](#)]
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